

Safety and handling of (R)-2-Methylpiperazine(L)tartaric acid salt

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Compound of Interest

Compound Name: (R)-2-Methylpiperazine(L)tartaric acid salt

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An In-depth Technical Guide on the Safety and Handling of (R)-2-Methylpiperazine (L)-Tartaric Acid Salt

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and experimental considerations for (R)-2-Methylpiperazine (L)-Tartaric Acid Salt. This compound is primarily utilized as a chiral resolving agent in the synthesis of optically active molecules within drug development and other chemical industries.

Introduction

(R)-2-Methylpiperazine (L)-tartaric acid salt (CAS Number: 126458-16-0) is a diastereomeric salt formed from the reaction of racemic 2-methylpiperazine with the chiral resolving agent L-(+)-tartaric acid. The differential solubility of the resulting diastereomeric salts allows for the separation of the (R)- and (S)-enantiomers of 2-methylpiperazine. This guide will focus on the known safety aspects, handling procedures, and relevant experimental protocols associated with this specific salt.

Safety and Hazard Information

While a specific Safety Data Sheet (SDS) for (R)-2-Methylpiperazine (L)-Tartaric Acid Salt is not readily available, a hazard assessment can be derived from the properties of its constituent

components: 2-methylpiperazine and L-tartaric acid.

2.1. Hazard Classification (Inferred)

Based on the data for 2-methylpiperazine, the salt should be handled as a substance with the following potential hazards:

- Flammable Solid: 2-Methylpiperazine is a flammable solid.[1][2] The salt may also be flammable.
- Skin Corrosion/Irritation: 2-Methylpiperazine is known to cause severe skin burns and eye damage.[1][3][4] L-tartaric acid can also cause serious eye damage.[5] Therefore, the salt is expected to be corrosive or irritating to the skin and eyes.
- Respiratory Irritation: Inhalation of dusts may cause respiratory irritation.
- Harmful if Swallowed or in Contact with Skin: 2-Methylpiperazine is harmful if it comes into contact with skin.[2] Accidental ingestion may be damaging to health.[3]

2.2. Precautionary Measures and Personal Protective Equipment (PPE)

Due to the inferred hazards, the following precautions are mandatory when handling (R)-2-Methylpiperazine (L)-Tartaric Acid Salt:

- Engineering Controls: Handle the material in a well-ventilated area, preferably in a fume hood, to minimize dust inhalation.
- Eye Protection: Wear chemical safety goggles or a face shield.[1][5]
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber), a lab coat, and other protective clothing to prevent skin contact.[1]
- Respiratory Protection: If dusts are generated and engineering controls are insufficient, use a NIOSH-approved respirator for particulates.[1]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Physical and Chemical Properties

Quantitative data for the salt is limited. The following table summarizes available information for the salt and its components.

Property	(R)-2-Methylpiperazine (L)-Tartaric Acid Salt	2-Methylpiperazine	L-(+)-Tartaric Acid
CAS Number	126458-16-0[6][7][8] [9]	109-07-9[2]	87-69-4
Molecular Formula	C9H18N2O6	C5H12N2[2][6]	C4H6O6
Molecular Weight	250.25 g/mol (calculated)	100.16 g/mol [2][6]	150.09 g/mol
Appearance	White crystalline solid (inferred)	Light-yellow solid[3]	Colorless or translucent crystalline solid or white crystalline powder
Melting Point	Not available	65-67 °C	168-170 °C
Boiling Point	Not available	155 °C	Not available
Solubility	Soluble in water (inferred from synthesis)	Miscible with water	Soluble in water

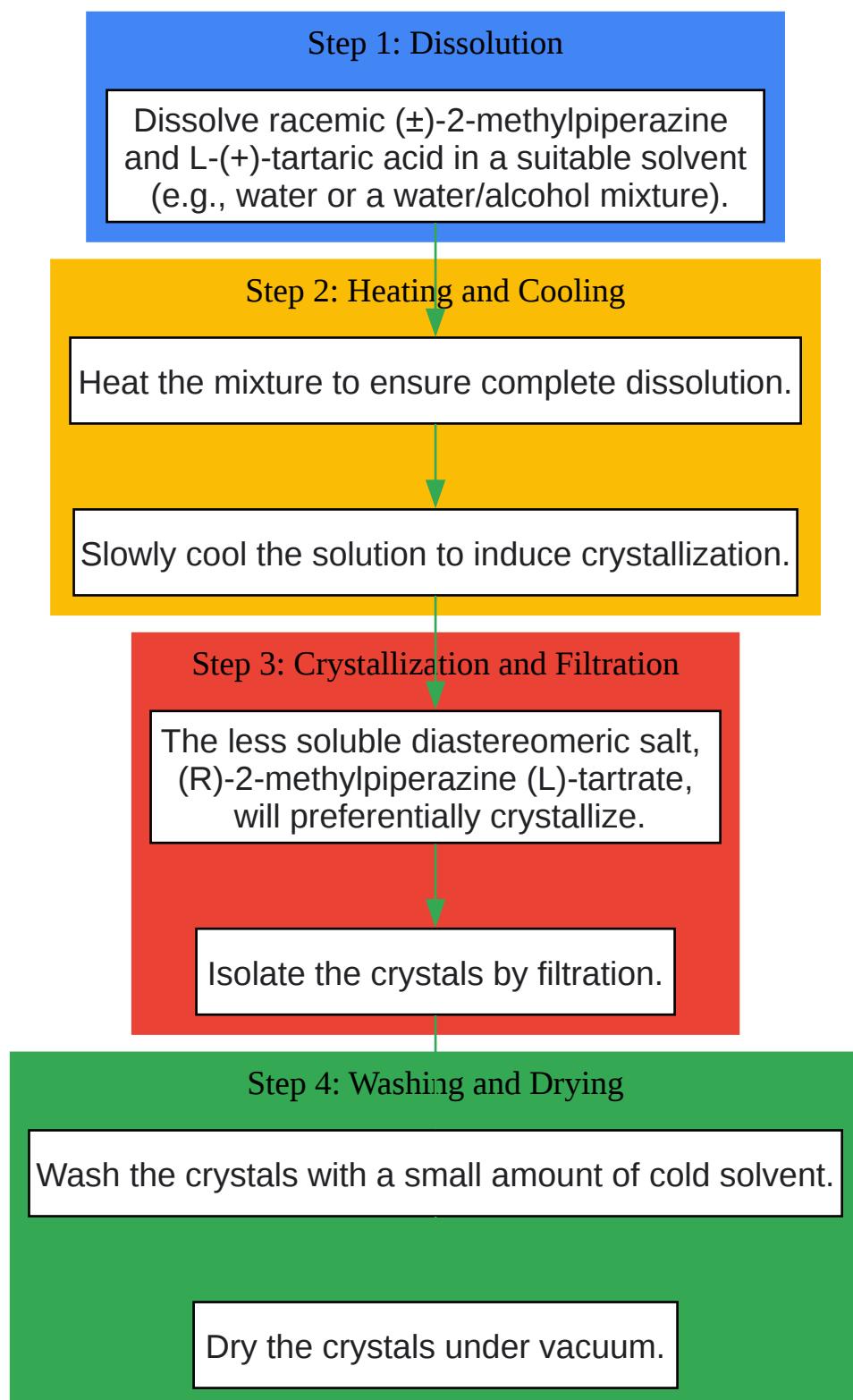
Handling and Storage

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[1] Keep away from heat, sparks, and open flames.
- Incompatible Materials: Avoid contact with strong oxidizing agents, strong acids, and strong bases (other than for specific chemical reactions).[3][4]

Experimental Protocols

5.1. Synthesis of (R)-2-Methylpiperazine (L)-Tartaric Acid Salt (Diastereomeric Crystallization)

The following is a generalized protocol based on patent literature.[10][11] The exact conditions may require optimization.

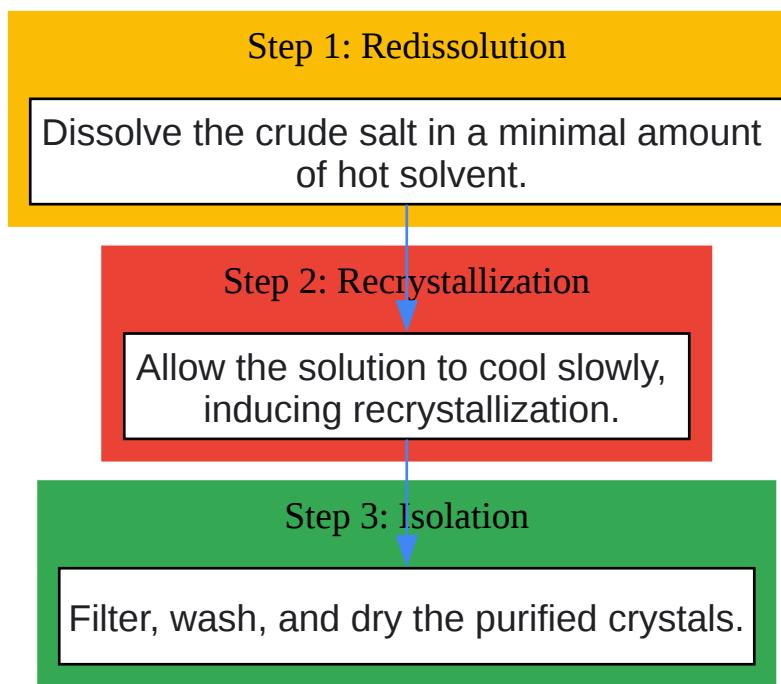
[Click to download full resolution via product page](#)**Figure 1.** Workflow for the synthesis of the salt.

Methodology Details:

- Reactant Ratio: Typically, a 1:1 molar ratio of racemic 2-methylpiperazine to L-tartaric acid is used.[10]
- Solvent: Water is a common solvent, though solvent mixtures may be used to optimize solubility differences.
- Temperature Profile: The heating temperature should be sufficient to dissolve all reactants. The cooling rate should be controlled to allow for the formation of well-defined crystals.
- Seeding: Optionally, seed crystals of pure (R)-2-Methylpiperazine (L)-Tartaric Acid Salt can be added during the cooling phase to promote crystallization of the desired diastereomer.

5.2. Purification

The primary method of purification is recrystallization.



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Figure 2. General workflow for purification by recrystallization.

5.3. Analysis

The purity and enantiomeric excess of the resolved 2-methylpiperazine (after liberation from the salt) can be determined by the following methods:

- Chiral High-Performance Liquid Chromatography (HPLC): This is a common and accurate method for determining the enantiomeric purity of the resolved amine. The diastereomeric salt itself can also be analyzed.[\[12\]](#)
- Polarimetry: The optical rotation of the liberated (R)-2-methylpiperazine can be measured and compared to the literature value to determine its optical purity.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR can be used to confirm the structure of the salt and to assess its purity. Chiral shift reagents may be used to determine enantiomeric excess.

First Aid Measures

The following first aid measures are based on the potential hazards of the components:

- Inhalation: Remove the victim to fresh air.[\[13\]](#)[\[14\]](#) If breathing is difficult, administer oxygen. Seek immediate medical attention.[\[1\]](#)
- Skin Contact: Immediately remove contaminated clothing.[\[5\]](#) Wash the affected area with soap and plenty of water for at least 15 minutes.[\[1\]](#) Seek immediate medical attention.[\[1\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[\[1\]](#)[\[5\]](#) Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do NOT induce vomiting.[\[1\]](#) Rinse mouth with water.[\[14\]](#) If the victim is conscious, give them water to drink. Seek immediate medical attention.[\[1\]](#)

Fire-Fighting and Accidental Release Measures

- Fire-Fighting: Use a dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.[\[14\]](#) A water spray can be used to cool containers.[\[4\]](#) Firefighters should wear self-contained breathing apparatus.[\[1\]](#)

- Accidental Release: Evacuate the area.[\[4\]](#) Wear appropriate personal protective equipment.[\[14\]](#) Avoid generating dust. Carefully sweep up the spilled material and place it in a suitable container for disposal.[\[1\]](#) Avoid flushing into drains.

Toxicological and Ecotoxicological Information

Specific toxicological and ecotoxicological data for (R)-2-Methylpiperazine (L)-Tartaric Acid Salt are not available. The toxicological properties are expected to be a combination of those of 2-methylpiperazine and L-tartaric acid. 2-Methylpiperazine is harmful and corrosive.[\[3\]](#)[\[4\]](#) L-tartaric acid is an irritant.[\[15\]](#) The environmental impact has not been fully evaluated. Dispose of the chemical in accordance with local, state, and federal regulations. Do not release it into the environment.[\[1\]](#)

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a formal Safety Data Sheet. The information provided is based on the known properties of the constituent components and general principles of chemical safety. All users should conduct their own risk assessments and consult with qualified safety professionals before handling this material.

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